

# Ffp-18-am: An In-depth Technical Guide for Researchers

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## Compound of Interest

Compound Name: **Ffp-18-am**

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This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Ffp-18-am**, a fluorescent indicator designed for the precise measurement of near-membrane calcium concentrations. This document details the underlying mechanism of action, experimental protocols for its use, and relevant signaling pathways, serving as a vital resource for researchers in cellular biology, neuroscience, and drug discovery.

## Core Chemical and Physical Properties

**Ffp-18-am**, with the IUPAC name acetyloxymethyl 2-[6-[bis[2-(acetyloxymethoxy)-2-oxoethyl]amino]-5-[2-[2-[bis[2-(acetyloxymethoxy)-2-oxoethyl]amino]-5-[3-(4-dodecylpiperazin-1-yl)-3-oxopropyl]phenoxy]ethoxy]-1-benzofuran-2-yl]-1,3-oxazole-5-carboxylate, is a cell-permeable acetoxyethyl (AM) ester.<sup>[1]</sup> Its structure is specifically engineered to anchor within the plasma membrane, allowing for targeted measurement of calcium ions in the sub-membrane cellular region.

## Table 1: Physicochemical and Optical Properties of Ffp-18-am

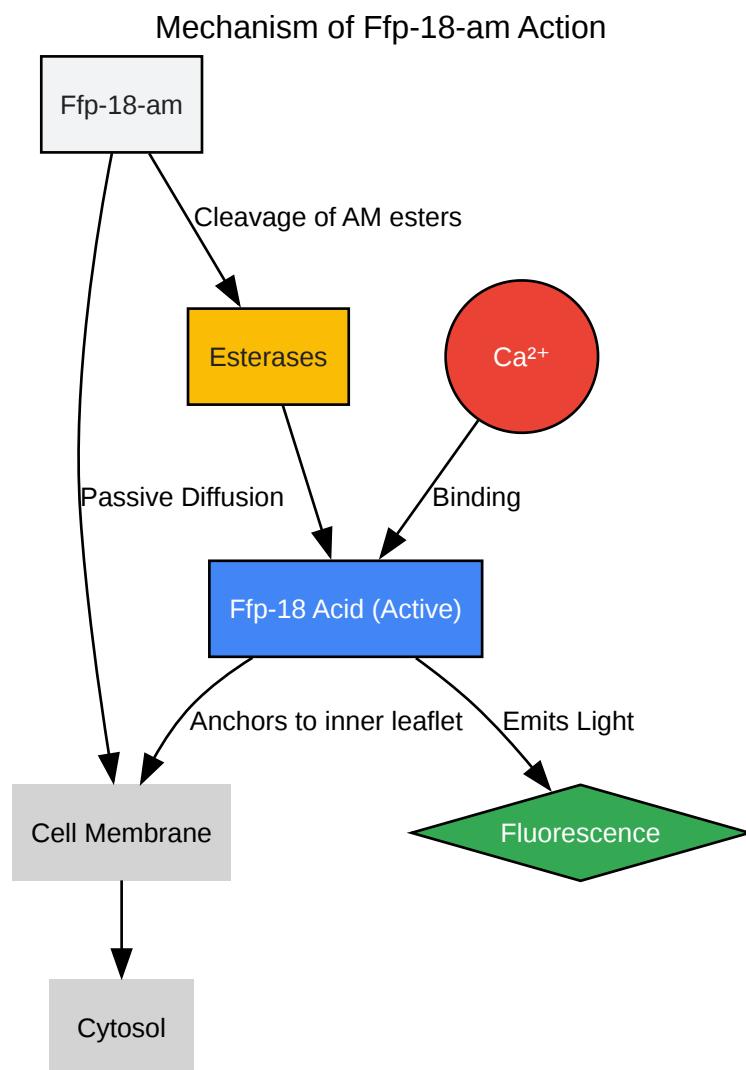
Property	Value	Reference
Molecular Formula	C62H81N5O25	<a href="#">[1]</a>
Molecular Weight	1296.33 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	348079-15-2	<a href="#">[2]</a>
Solubility	Soluble in DMSO	
Excitation Maximum (Ca <sup>2+</sup> -bound)	335 nm	
Emission Maximum (Ca <sup>2+</sup> -bound)	505 nm	

## Mechanism of Action: A Near-Membrane Calcium Sensor

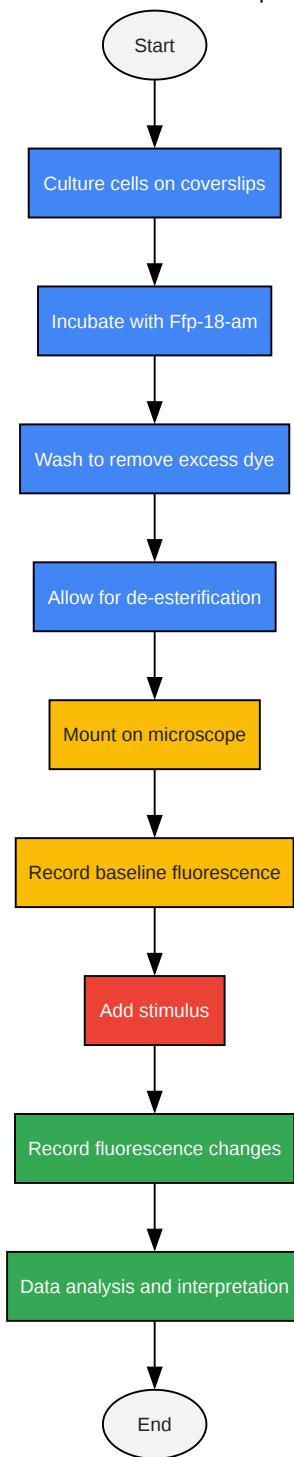
**Ffp-18-am** functions as a sophisticated tool for elucidating calcium signaling dynamics in the immediate vicinity of the cell membrane. Its mechanism of action can be dissected into a multi-step process that ensures its localization and calcium-sensing fidelity.

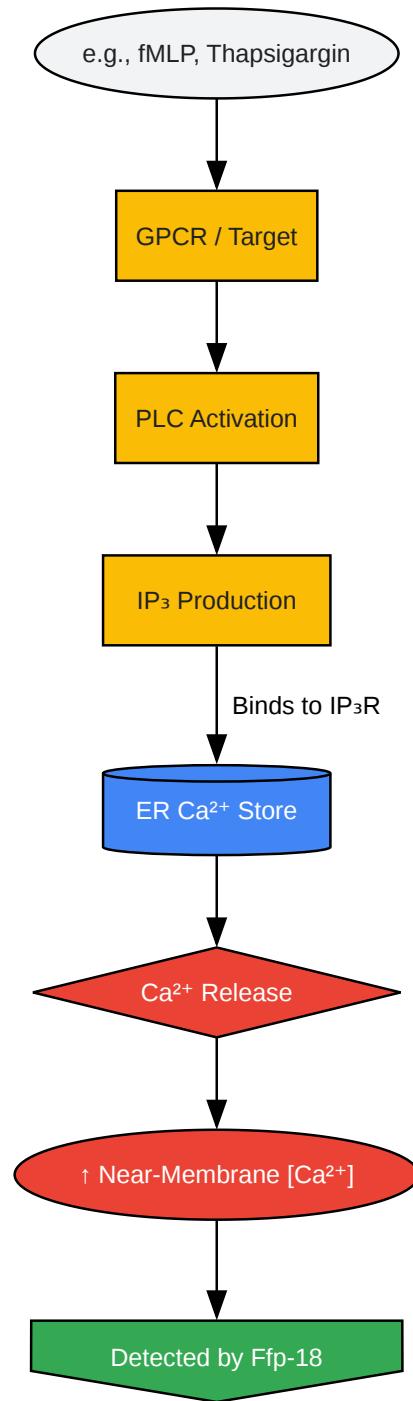
The **Ffp-18-am** molecule is initially hydrophobic, a characteristic that facilitates its passive diffusion across the cell membrane into the cytoplasm. Once inside the cell, cytosolic esterases cleave the acetoxymethyl (AM) ester groups. This enzymatic action transforms the molecule into its active, membrane-impermeant form, Ffp-18 acid. The cleaved molecule, now bearing multiple carboxylate groups, becomes hydrophilic and is effectively trapped within the cell.

A key feature of **Ffp-18-am**'s design is its lipophilic tail, which anchors the molecule to the inner leaflet of the plasma membrane. This strategic positioning allows the Ca<sup>2+</sup>-chelating portion of the molecule to monitor calcium concentrations specifically in the sub-membrane space, a critical microdomain for many cellular signaling events.



## Experimental Workflow for Ffp-18-am



Signaling Pathway Leading to Near-Membrane  $\text{Ca}^{2+}$  Rise[Click to download full resolution via product page](#)

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